

DL-Norepinephrine tartrate solubility issues in physiological buffers

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Compound of Interest

Compound Name: DL-Norepinephrine tartrate

Cat. No.: B1679907

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Technical Support Center: DL-Norepinephrine Tartrate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **DL-Norepinephrine tartrate** in physiological buffers. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **DL-Norepinephrine tartrate** in common laboratory solvents?

A1: The solubility of **DL-Norepinephrine tartrate** can vary depending on the solvent and pH. It is generally soluble in aqueous solutions, but its stability in these solutions can be a concern.

Q2: My **DL-Norepinephrine tartrate** solution has turned a pink, red, or brown color. What should I do?

A2: This discoloration indicates oxidation and degradation of the norepinephrine molecule.^[1] This process is accelerated by exposure to light, oxygen, elevated temperatures, and alkaline pH (above 6.0).^[1] It is strongly recommended to discard the discolored solution as its use could lead to inaccurate and unreliable experimental results.^[1] To prevent this, always protect

norepinephrine solutions from light and store them at the recommended temperature.[1]

Preparing fresh solutions for each experiment is the best practice.[1]

Q3: I've observed a precipitate in my **DL-Norepinephrine tartrate** solution after thawing or during storage. What is the cause and can I still use it?

A3: Precipitate formation can occur due to several factors, including repeated freeze-thaw cycles or storage at an inappropriate pH, leading to the formation of insoluble degradation products.[1] It could also indicate an incompatibility with the diluent or storage container.[1] You should not use a solution with a visible precipitate.[1] Solutions should always be clear and colorless.[1] To avoid this, prepare fresh solutions, avoid multiple freeze-thaw cycles by aliquoting your stock solution, and ensure the pH of your solution is within the stable range.[1]

Q4: My experimental results with norepinephrine are inconsistent. What could be the underlying issue?

A4: Inconsistent results are often a consequence of norepinephrine degradation.[1] The stability of norepinephrine is highly sensitive to storage and handling conditions.[2] Using a degraded solution will result in a lower effective concentration and, consequently, variable experimental outcomes.[1] Always use freshly prepared or properly stored norepinephrine solutions. For critical experiments, it is advisable to perform a quality control check on your stock solution to confirm its concentration and purity. Consider preparing single-use aliquots of your stock solution to minimize the handling of the main stock.[1]

Q5: What is the optimal pH for storing **DL-Norepinephrine tartrate** solutions?

A5: For optimal stability, **DL-Norepinephrine tartrate** solutions should be maintained in an acidic pH range, ideally between 3.0 and 4.5.[1][3] Norepinephrine is more susceptible to degradation in alkaline conditions (pH > 6).[3]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty Dissolving DL-Norepinephrine Tartrate	Inappropriate solvent; Low temperature of the solvent.	Use an appropriate solvent such as PBS (pH 7.2), DMSO, or dimethyl formamide.[4] Gentle warming and vortexing can aid dissolution.[5] For aqueous solutions, the use of an ultrasonic bath may be necessary.[6]
Rapid Loss of Norepinephrine Activity in Cell Culture	Degradation in culture medium due to physiological pH (~7.4) and oxygen levels.[3]	Prepare a concentrated stock solution with antioxidants (e.g., 0.1% L-ascorbic acid).[3][5] Add the stock solution to the culture medium immediately before the experiment. Minimize the time the compound is in the incubator.
Solution Color Change (Pink/Red/Brown)	Oxidation of the catechol moiety.[1] This is accelerated by light, heat, oxygen, and alkaline pH.[1][3][7]	Discard the solution.[1] Prepare fresh solutions and protect them from light by using amber vials or wrapping containers in foil.[1][5] Store solutions at recommended cold temperatures.[3]
Precipitate Formation	Multiple freeze-thaw cycles; Inappropriate pH leading to degradation products; Incompatibility with diluent or container.[1]	Do not use the solution.[1] Prepare fresh solutions and aliquot to avoid repeated freeze-thaw cycles.[5] Ensure the solution's pH is within the stable range (3.0-4.5).[1][3] Use low-protein-binding tubes.[3]

Quantitative Data Summary

Table 1: Solubility of (-)-Norepinephrine (bitartrate hydrate)

Solvent	Approximate Solubility
PBS (pH 7.2)	~10 mg/mL[4][5][8]
DMSO	~25 mg/mL[4][8]
Dimethyl formamide	~10 mg/mL[4][8]
Water	1 mg/mL[5]
H ₂ O	35 mg/mL (with ultrasonic)[6]

Table 2: Stability of Noradrenaline Solutions

Storage Condition	Diluent	Stability
Refrigerated (+5±3°C)	0.9% NaCl	Up to 1 year[2][5]
Frozen (-20±5°C)	0.9% NaCl	Up to 1 year[2][5]
Room Temperature (+25±2°C)	0.9% NaCl	Up to 3 months (in COC vials) [2][5]
4°C	Water	Up to 5 days[5]
4°C (protected from light)	NS or D5W	Up to 61 days[9]
4°C (exposed to light)	NS or D5W	90% of initial concentration after 39 days[9]

Experimental Protocols

Protocol for the Preparation of **DL-Norepinephrine Tartrate** Stock Solution (10 mM)

Materials:

- DL-Norepinephrine bitartrate monohydrate (MW: 337.28 g/mol) [5]
- Phosphate-Buffered Saline (PBS), sterile

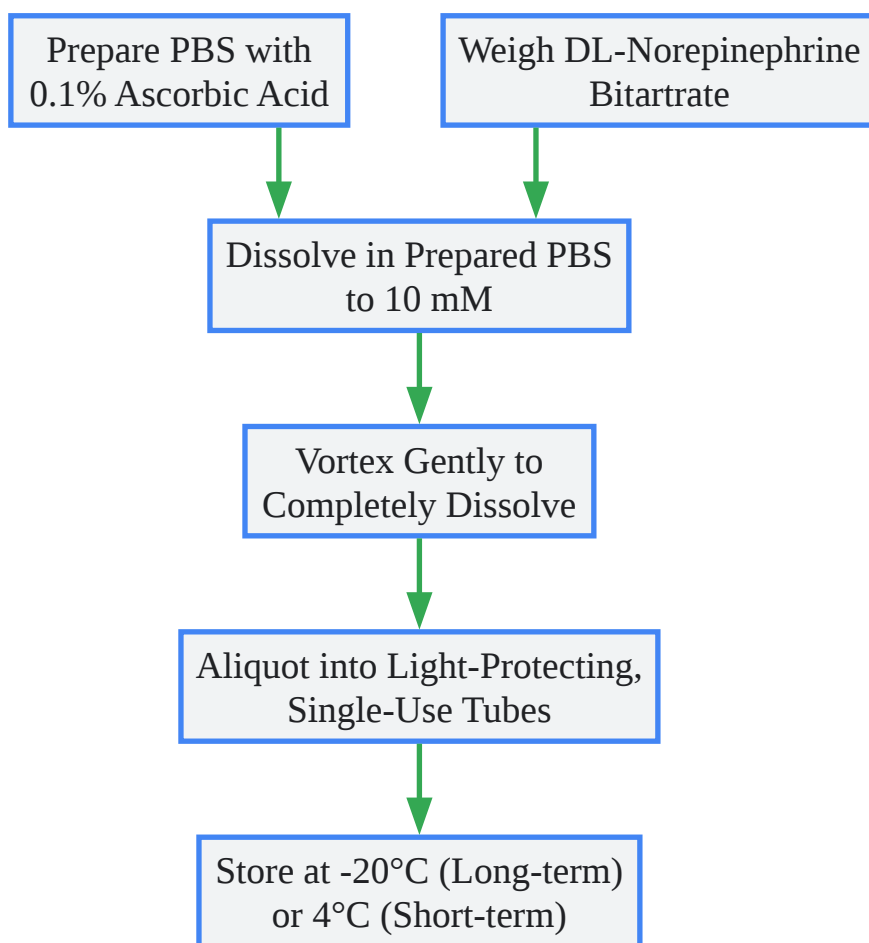
- L-ascorbic acid[5]
- Sterile, light-protecting microcentrifuge tubes[5]
- 0.22 μm syringe filter[5]
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Prepare Solvent with Antioxidant:
 - Prepare a stock solution of 100 mM L-ascorbic acid in sterile water.
 - Filter sterilize the ascorbic acid solution using a 0.22 μm syringe filter.[5]
 - Add the sterile ascorbic acid solution to the sterile PBS to a final concentration of 0.1% (w/v) to act as an antioxidant.[3]
- Weighing DL-Norepinephrine Bitartrate:
 - On a calibrated analytical balance, carefully weigh out 3.37 mg of DL-Norepinephrine bitartrate monohydrate for every 1 mL of 10 mM stock solution to be prepared.[5] Perform this in a draft-free environment.
- Dissolving DL-Norepinephrine Bitartrate:
 - Transfer the weighed powder to a sterile, light-protecting microcentrifuge tube.[5]
 - Add the prepared PBS with ascorbic acid to the tube to achieve the final desired concentration of 10 mM.[5]
 - Vortex the tube gently until the powder is completely dissolved.[5]
 - Visually inspect the solution to ensure there are no undissolved particles.[5]
- Storage:

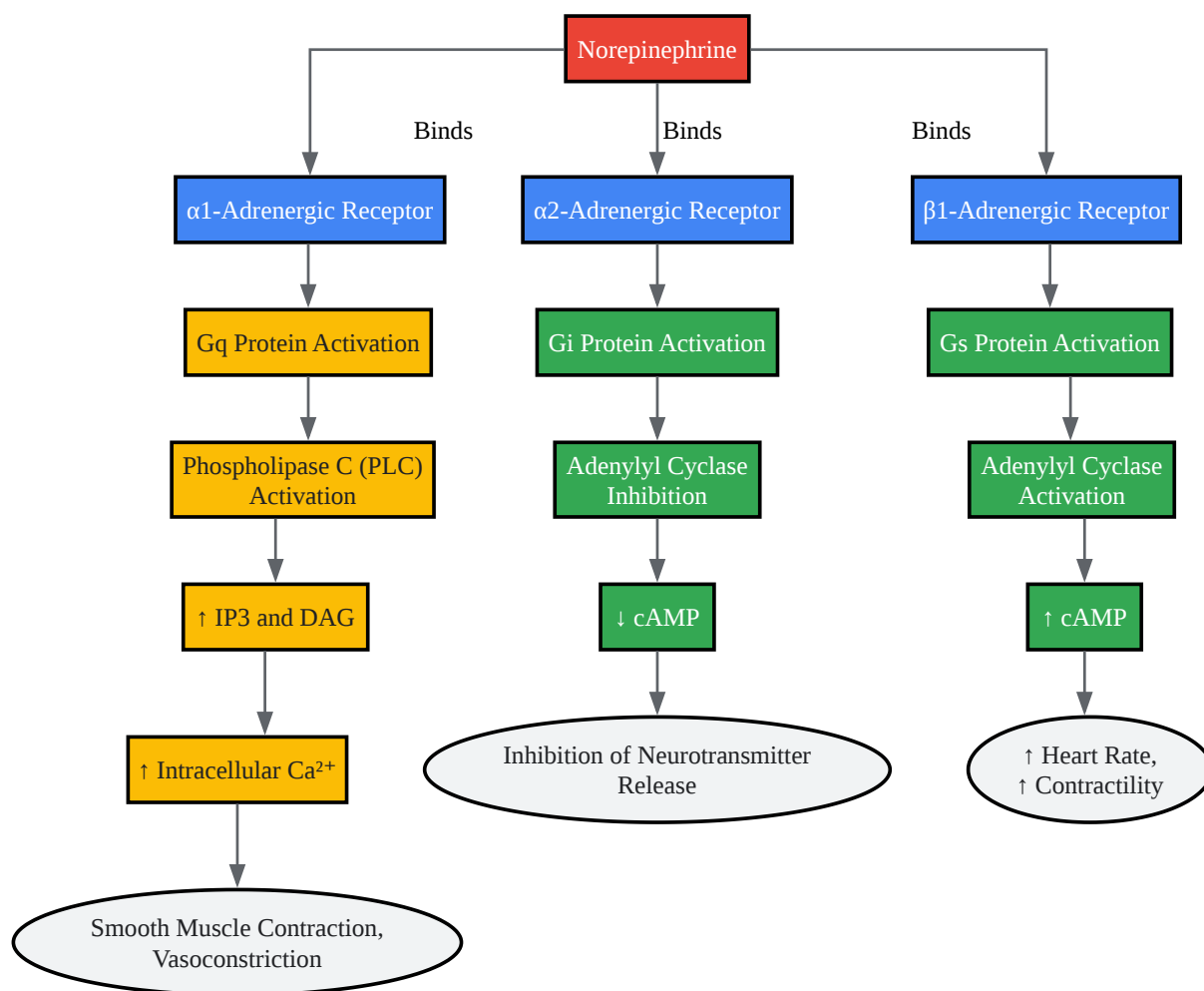
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[5]
- Store the aliquots at -20°C for long-term storage (up to 1 year) or at 4°C for short-term use (up to 5 days).[5] Always protect the solution from light.[5]

Visualizations



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Preparation of **DL-Norepinephrine Tartrate** Stock Solution.



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Norepinephrine Signaling Pathways.

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